

Chloranil (CAS No. 118-75-2): A Technical Safety and Data Guide

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Compound of Interest

Compound Name: Chloranil

Cat. No.: B122849

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and toxicological data for **Chloranil** (Tetrachloro-1,4-benzoquinone). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, experimental context, and clear safety protocols.

Core Identification and Properties

Chloranil, identified by CAS number 118-75-2, is a yellow solid organic compound.^[1] It functions as a mild oxidant and hydrogen acceptor, finding use in various chemical syntheses, including aromatization reactions.^[1]

Identifier	Value	Source
CAS Number	118-75-2	^{[1][2][3][4][5]}
Molecular Formula	C ₆ Cl ₄ O ₂	^{[2][3]}
Molecular Weight	245.88 g/mol	^{[2][5]}
Synonyms	Tetrachloro-p-benzoquinone, Spergon, 2,3,5,6-Tetrachloro- 1,4-benzoquinone	^{[2][6]}

Toxicological Data

Acute toxicity data is critical for risk assessment in a research and development setting. The following values have been established through standardized testing protocols.

Test	Species	Route	Value	Source
LD50	Rat	Oral	4,000 mg/kg	[3] [5]
LD50	Rat	Dermal	> 2,000 mg/kg	[7]
LC50	Rat	Inhalation	24.85 mg/L (4 h)	[3]

Physical and Chemical Safety Properties

Understanding the physical properties of **Chloranil** is essential for safe handling, storage, and spill response.

Property	Value	Source
Appearance	Yellow powder/solid	[1] [8]
Melting Point	290-293 °C (sublimed)	[5] [8]
Solubility in Water	0.25 g/L (practically insoluble)	[5]
Vapor Pressure	1 hPa @ 71 °C	[5] [8]
Bulk Density	~800 kg/m ³	[4] [5]
pH	3.5-4.5 (100 g/L aqueous slurry)	[5] [8]
Autoignition Temperature	> 400 °C	[5]

Hazard Identification and Classification

Chloranil is classified as a hazardous substance. The primary hazards are related to irritation and environmental toxicity.

| Hazard Class | Category | Hazard Statement | Source | | :--- | :--- | :--- | :--- | :--- | | Skin Irritation | 2 | H315: Causes skin irritation |[3][4][8] | | Serious Eye Irritation | 2 | H319: Causes serious eye irritation |[3][4][8] | | Acute Aquatic Toxicity | 1 | H400: Very toxic to aquatic life |[3][4] | | Chronic Aquatic Toxicity | 1 | H410: Very toxic to aquatic life with long lasting effects |[3][4] |

No components of this product at levels greater than or equal to 0.1% are identified as a probable, possible, or confirmed human carcinogen by IARC.[3]

Occupational Exposure Limits

Specific occupational exposure limits (PELs or TLVs) for **Chloranil** have not been established by major regulatory bodies like OSHA. In such cases, the limits for "Particulates Not Otherwise Regulated" (PNOR) are often applied.

Jurisdiction	Limit Type	Value (Respirable Dust)	Value (Total Dust)	Source
US - Michigan	TWA	5 mg/m ³	-	[8]
US - Oregon (Z-1)	TWA	-	10 mg/m ³	[8]

Experimental Protocols

Acute Oral Toxicity (LD50) - Representative Methodology

The reported oral LD50 value for **Chloranil** (4,000 mg/kg in rats) is determined through a standardized procedure, typically following a protocol like the OECD Test Guideline 420 (Acute Oral Toxicity – Fixed Dose Procedure).[1][2][3] This method is designed to determine the substance's toxicity with a reduced number of animals and less suffering compared to older methods.

Methodology Overview:

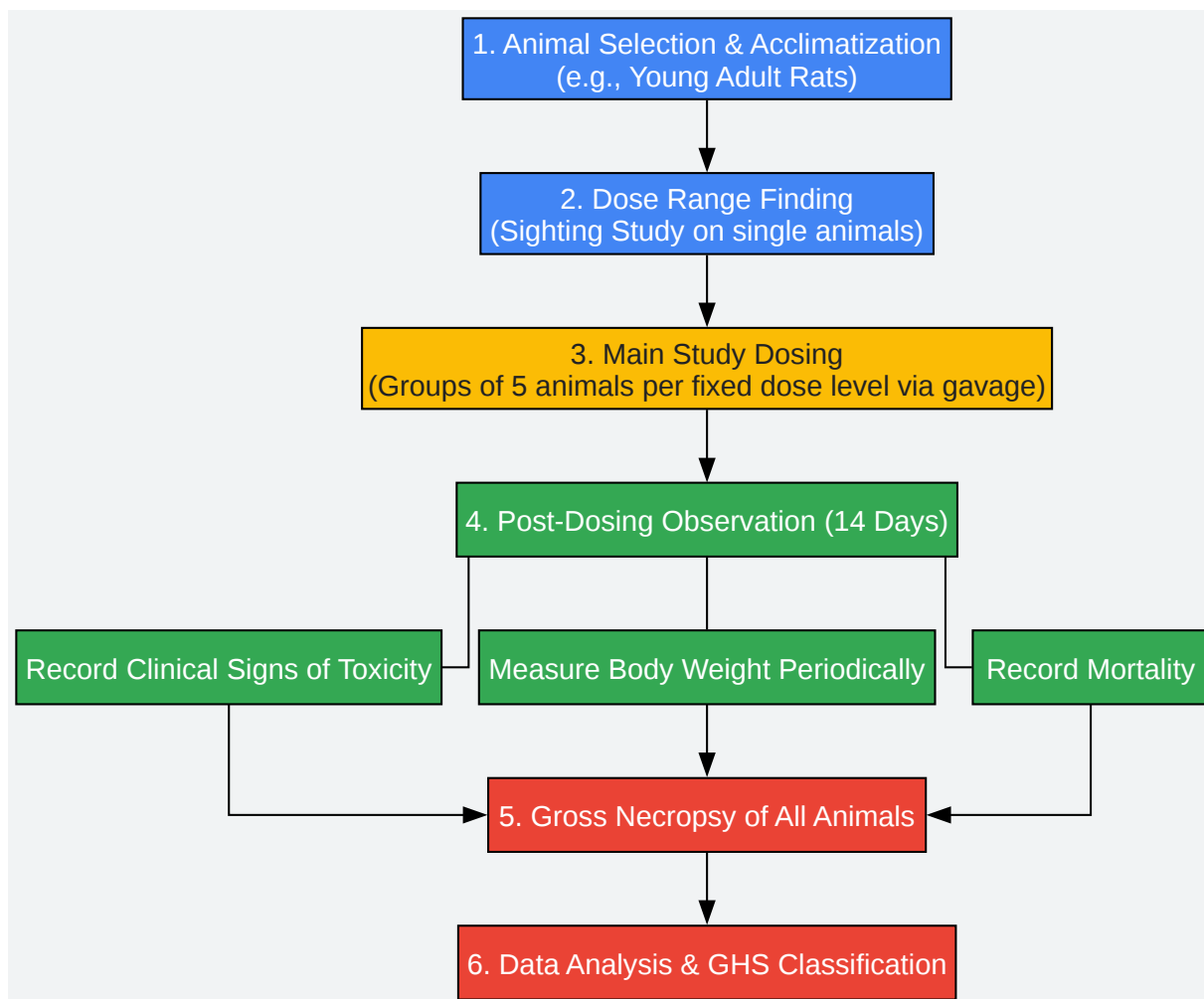
- Animal Selection: Healthy, young adult rats (typically females, 8-12 weeks old) are used.[4] The animals are acclimatized to laboratory conditions before the study.

- **Sighting Study:** A preliminary "sighting study" is conducted to determine the appropriate starting dose for the main study.[1][5] A single animal is dosed at a level expected to cause toxicity but not mortality (e.g., 300 mg/kg in the absence of prior data).[1] The outcome determines the next dose.
- **Main Study:** Based on the sighting study, groups of at least 5 animals are dosed in a stepwise manner using fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[1] The substance is typically administered by gavage.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[1]
- **Endpoint Determination:** The test identifies a dose that causes evident toxicity or, at most, one death.[3] This allows for classification of the substance according to the Globally Harmonised System (GHS) rather than calculating a precise LD50.[2] The reported value of 4,000 mg/kg indicates low acute toxicity.
- **Necropsy:** At the end of the observation period, all animals are subjected to a gross necropsy to identify any pathological changes.[1]

Safety Workflows and Logic

The following diagrams illustrate key logical relationships and workflows for handling **Chloranil** safely.

Caption: **Chloranil** First Aid and Exposure Response Workflow.



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Caption: Experimental Workflow for an Acute Oral Toxicity Study (OECD 420).

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com